

Investigating the Downstream Effects of ML-18: A Technical Guide

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Audience: Researchers, scientists, and drug development professionals.

Core Requirements: This document provides an in-depth technical guide on the downstream effects of **ML-18**, a non-peptide antagonist of the Bombesin Receptor Subtype-3 (BRS-3). It includes a summary of quantitative data, detailed experimental protocols, and visualizations of key signaling pathways and workflows.

Introduction

ML-18 is a selective, non-peptide antagonist of the Bombesin Receptor Subtype-3 (BRS-3), a G protein-coupled receptor (GPCR) implicated in various physiological processes and pathological conditions, including cancer.[1][2] This guide elucidates the downstream molecular consequences of **ML-18** action, providing researchers with the necessary information to design and interpret experiments aimed at understanding BRS-3 signaling and the therapeutic potential of its antagonists.

Quantitative Data Summary

The inhibitory effects of **ML-18** on BRS-3 and its downstream signaling have been quantified in various studies. The following tables summarize the key findings.

Table 1: Receptor Binding Affinity of ML-18



Receptor	Cell Line	Radioligand	IC50 (μM)	Reference
BRS-3	NCI-H1299 (transfected)	¹²⁵ I-BA1	4.8	[1]
GRPR	NCI-H1299 (transfected)	¹²⁵ I-BA1	16	[1]
NMBR	NCI-H1299 (transfected)	¹²⁵ I-BA1	>100	[1]

Table 2: Inhibition of Downstream Signaling by ML-18

Downstrea m Effect	Cell Line	Agonist	ML-18 Concentrati on (µM)	Observed Inhibition	Reference
Cytosolic Ca ²⁺ Elevation	NCI-H1299 (transfected)	10 nM BA1	16	Reversible inhibition	[1][2]
EGFR Tyrosine Phosphorylati on	NCI-H1299 (transfected)	100 nM BA1	16	Inhibition	[1][2][3]
ERK Tyrosine Phosphorylati on	NCI-H1299 (transfected)	100 nM BA1	16	Inhibition	[1][2][3]

Table 3: Effect of ML-18 on Cell Proliferation

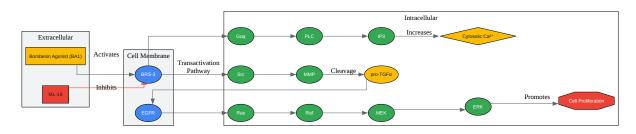


Cell Line	Assay	ML-18 Concentration (μΜ)	Effect	Reference
NCI-H1299 (BRS-3 transfected)	MTT Assay	4.8, 16, 48	Inhibition of proliferation	[3]
NCI-H727	MTT Assay	Not specified	Inhibition of proliferation	[1]

Signaling Pathways

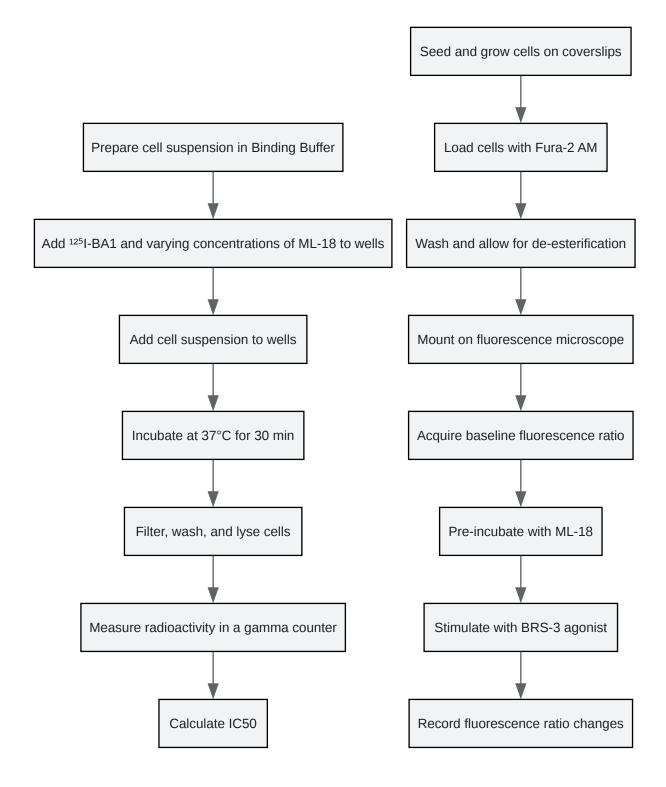
ML-18, by antagonizing BRS-3, modulates downstream signaling cascades crucial for cell growth and proliferation. The primary mechanism involves the inhibition of BRS-3-mediated transactivation of the Epidermal Growth Factor Receptor (EGFR), which subsequently dampens the Ras-Raf-MEK-ERK pathway.





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References

- 1. ML-18 is a non-peptide bombesin receptor subtype-3 antagonist which inhibits lung cancer growth - PMC [pmc.ncbi.nlm.nih.gov]
- 2. ML-18 is a non-peptide bombesin receptor subtype-3 antagonist which inhibits lung cancer growth PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
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